

3,3-diphenyloxolan-2-one chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3,3-Diphenyldihydrofuran-2(3H)-one

Cat. No.: B1265546

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A Technical Guide to 3,3-Diphenyloxolan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the chemical compound 3,3-diphenyloxolan-2-one, including its chemical structure, IUPAC nomenclature, and key identifiers.

Chemical Structure and IUPAC Name

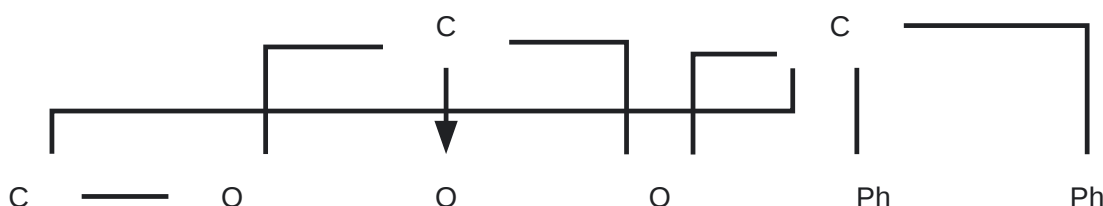
3,3-diphenyloxolan-2-one is a heterocyclic compound featuring a five-membered lactone ring, known as an oxolan-2-one or γ -butyrolactone ring. The defining feature of this molecule is the geminal substitution of two phenyl groups at the C3 position of the oxolanone ring.

IUPAC Name: The systematically generated and preferred IUPAC name for this compound is 3,3-diphenyloxolan-2-one[1].

Synonyms: This compound is also known by several other names, including Dihydro-3,3-diphenyl-2(3H)-furanone and α,α -Diphenyl- γ -butyrolactone[1].

The chemical structure can be visualized as a central five-membered ring consisting of four carbon atoms and one oxygen atom. One of the carbon atoms adjacent to the ring oxygen is

part of a carbonyl group (C=O), forming the lactone functional group. The carbon atom at the third position of this ring is bonded to two phenyl groups.



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Caption: Chemical structure of 3,3-diphenyloxolan-2-one.

Physicochemical Data

A summary of key physicochemical properties for 3,3-diphenyloxolan-2-one is presented in the table below. This data is essential for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ O ₂	PubChem[1]
Molecular Weight	238.28 g/mol	PubChem
Canonical SMILES	C1COC(=O)C1(C2=CC=CC=C2)C3=CC=CC=C3	PubChem[1]
InChI Key	IRQJWIUKHLVISG-UHFFFAOYSA-N	PubChem[1]
CAS Number	956-89-8	PubChem[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of 3,3-diphenyloxolan-2-one can be found in various chemical literature databases. A common synthetic route involves the reaction of a suitable precursor, such as a diphenyl-substituted ester, with a reducing agent, followed by intramolecular cyclization. Characterization is typically performed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm the structure and purity of the compound. For specific, detailed experimental procedures, researchers are advised to consult peer-reviewed chemical synthesis journals and databases.

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References

- 1. Dihydro-3,3-diphenyl-2(3H)-furanone | C₁₆H₁₄O₂ | CID 70393 - PubChem [pubchem.ncbi.nlm.nih.gov]
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